

ADL-5859 hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: ADL-5859 hydrochloride

Cat. No.: B605188

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ADL-5859 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **ADL-5859 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ADL-5859 hydrochloride**?

A1: Solid **ADL-5859 hydrochloride** should be stored at -20°C.[1][2] When stored under these conditions, it is expected to be stable for at least four years.[1]

Q2: How should I prepare and store stock solutions of **ADL-5859 hydrochloride**?

A2: It is recommended to prepare stock solutions in a suitable solvent such as DMSO. Once prepared, aliquot the solution to avoid repeated freeze-thaw cycles and store under the following conditions:

- -80°C for up to 6 months.[3]
- -20°C for up to 1 month.[3]

For in vivo experiments, it is best practice to prepare fresh working solutions on the day of use.
[3]

Q3: In which solvents is **ADL-5859 hydrochloride** soluble?

A3: **ADL-5859 hydrochloride** has varying solubility in different solvents. Please refer to the table below for details.

Q4: I observed precipitation when preparing my working solution. What should I do?

A4: If precipitation occurs during the preparation of a working solution, gentle heating and/or sonication can be used to aid dissolution.[3] Ensure the final concentration does not exceed the solvent's solubility limit.

Q5: Is **ADL-5859 hydrochloride** sensitive to light?

A5: While specific data on light sensitivity is not readily available, it is always good laboratory practice to store chemical compounds, including stock solutions, protected from light.

Data Presentation

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability Period
Solid	-20°C	≥ 4 years[1]
Stock Solution	-80°C	6 months[3]
Stock Solution	-20°C	1 month[3]

Table 2: Solubility of **ADL-5859 Hydrochloride**

Solvent	Solubility
DMSO	≥21.45 mg/mL[2]
DMSO	10 mg/mL[1]
DMF	3 mg/mL[1]
DMSO:PBS (pH 7.2) (1:6)	0.14 mg/mL[1]
Water with ultrasonic	≥5.48 mg/mL[2]
Ethanol	Insoluble[2]

Experimental Protocols

Protocol for Preparing a Stock Solution in DMSO:

- Weighing: Accurately weigh the desired amount of solid **ADL-5859 hydrochloride** in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity DMSO to achieve the desired concentration (e.g., 10 mg/mL).
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be applied if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C or -20°C as recommended.

Protocol for Preparing an In Vivo Working Solution:

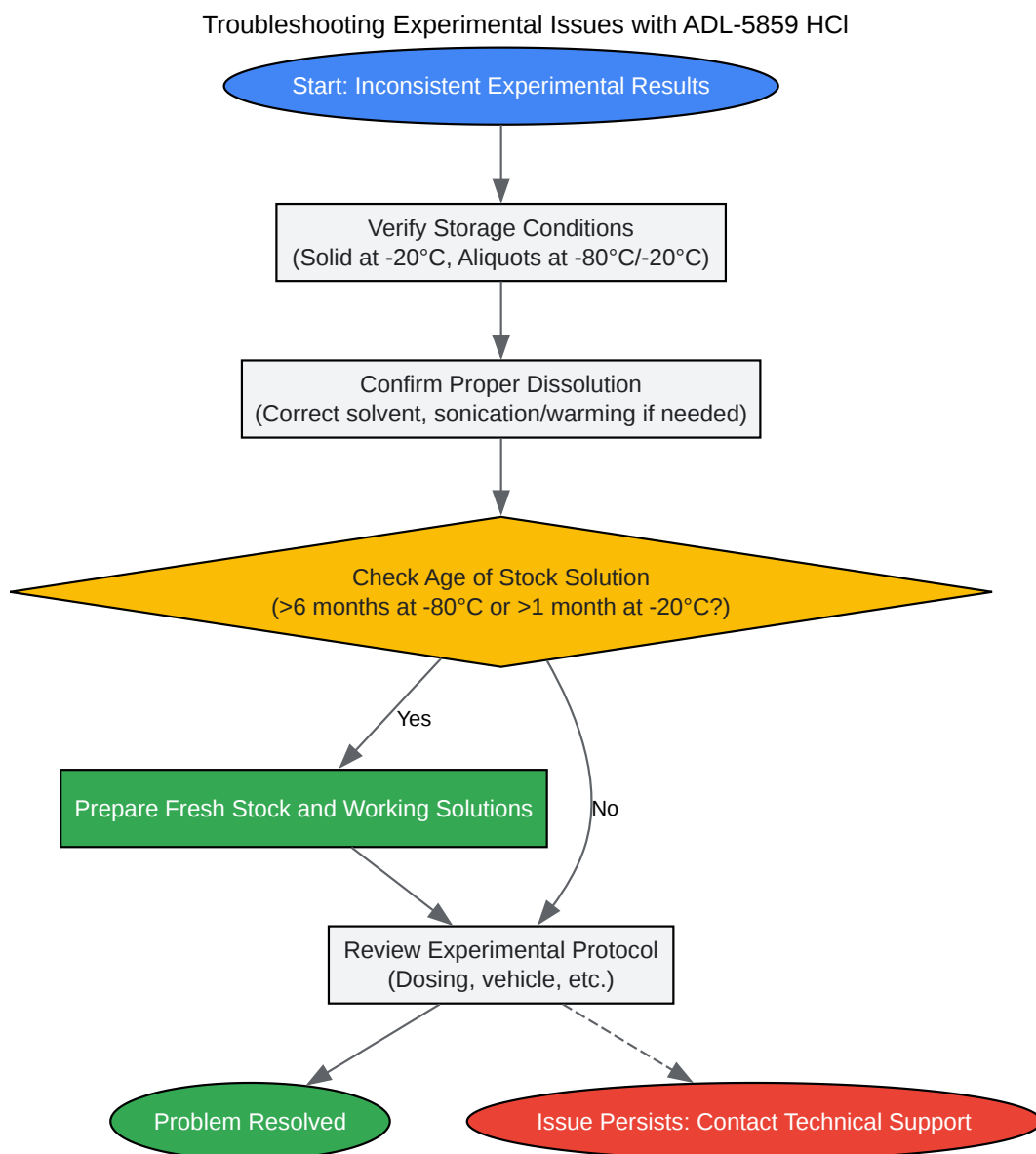
A suggested formulation for in vivo studies is as follows:

- Add each solvent one by one in the following volumetric ratio:
 - 10% DMSO
 - 40% PEG300

- 5% Tween-80
- 45% Saline
- Ensure the final concentration of **ADL-5859 hydrochloride** is appropriate for the intended experiment and does not exceed its solubility in this vehicle.
- If water is used as the primary solvent for a stock solution, it should be diluted to the working concentration and then sterilized by filtration through a 0.22 μm filter before use.^[3]

Troubleshooting and Visual Guides

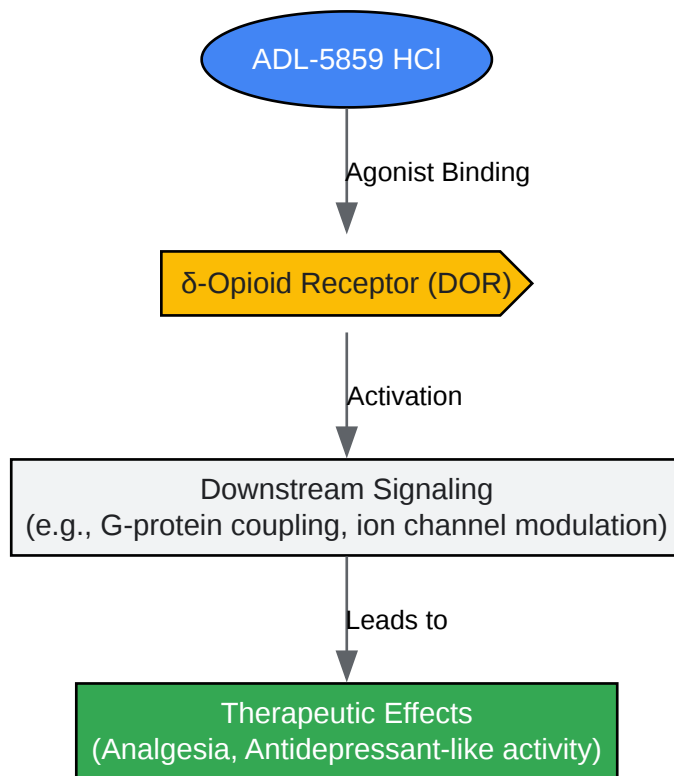
Below are diagrams to aid in troubleshooting common issues and to visualize the mechanism of action of **ADL-5859 hydrochloride**.



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Caption: Troubleshooting workflow for **ADL-5859 hydrochloride**.

ADL-5859 Hydrochloride Mechanism of Action



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Caption: Mechanism of action of **ADL-5859 hydrochloride**.

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